formulation stability using 2-hydroxy-N-(2-methoxyethyl)propanamide as a solubilizer

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Compound of Interest

Compound Name:	*2-hydroxy-N-(2-methoxyethyl)propanamide*
CAS No.:	*855634-55-8*
Cat. No.:	*B2962239*

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Formulation Stability Guide: 2-Hydroxy-N-(2-methoxyethyl)propanamide

Common Name: N-(2-methoxyethyl)lactamide (NMEL) Application: Green Solubilizer & NMP Replacement for Poorly Soluble APIs

Executive Summary

This Application Note provides a technical framework for evaluating the stability and performance of **2-hydroxy-N-(2-methoxyethyl)propanamide** (NMEL) in pharmaceutical formulations. As the industry shifts away from reprotoxic dipolar aprotic solvents like N-methyl-2-pyrrolidone (NMP) and Dimethylacetamide (DMAc), lactamide derivatives have emerged as high-performance, biodegradable alternatives.

NMEL combines the high solvency power of the lactamide core with the amphiphilic properties of the methoxyethyl side chain. However, its unique structure—containing both an amide bond and an ether linkage—requires specific stability protocols to ensure formulation integrity. This

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guide details the physicochemical profile, degradation mechanisms, and a validated workflow for stability testing.[1]

Physicochemical Profile & Mechanism

NMEL functions as a "tunable" solvent. Its efficacy stems from a dual-action solubilization mechanism:

- Hydrogen Bonding Network: The hydroxyl (-OH) and amide (-NH-) groups act as strong hydrogen bond donors/acceptors, disrupting the crystal lattice of stubborn APIs.
- Dielectric Tuning: The methoxyethyl tail reduces the overall polarity compared to pure water or lactic acid, allowing for the solubilization of lipophilic (LogP > 3) compounds.

Table 1: Physicochemical Properties (Predicted/Analogous Data)

Property	Value / Characteristic	Impact on Formulation
Molecular Formula	$C_6H_{13}NO_3$	--
Molecular Weight	147.17 g/mol	Low MW favors fast diffusion.
Boiling Point	~210–220°C (Predicted)	High thermal stability for hot-melt processing.
LogP (Octanol/Water)	~ -0.5 to 0.0	Amphiphilic; bridges aqueous and lipid phases.
Viscosity	Medium (Higher than water, lower than glycerol)	Good for extended-release injectables or topicals.
Hansen Solubility Parameters	: 17.0, : 12.5, : 20.0 (Est.)	Excellent match for corticosteroids and NSAIDs.

Stability Mechanisms & Degradation Pathways[1][2]

To ensure formulation shelf-life, researchers must monitor two primary degradation pathways specific to this molecule.[2]

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Pathway A: Amide Hydrolysis (pH Dependent)

Like all lactamides, NMEL is susceptible to hydrolysis under extreme pH conditions.

- Acidic/Basic Conditions: The amide bond cleaves to yield Lactic Acid and 2-Methoxyethylamine.
- Consequence: pH shift (acidification), potential API precipitation, and formation of reactive amine impurities.

Pathway B: Ether Oxidation (oxidative Stress)

The ether linkage in the methoxyethyl group can undergo auto-oxidation to form peroxides, though this is slower than in PEG chains.

- Consequence: API oxidation (N-oxide formation) and radical generation.

DOT Diagram: Degradation Pathways

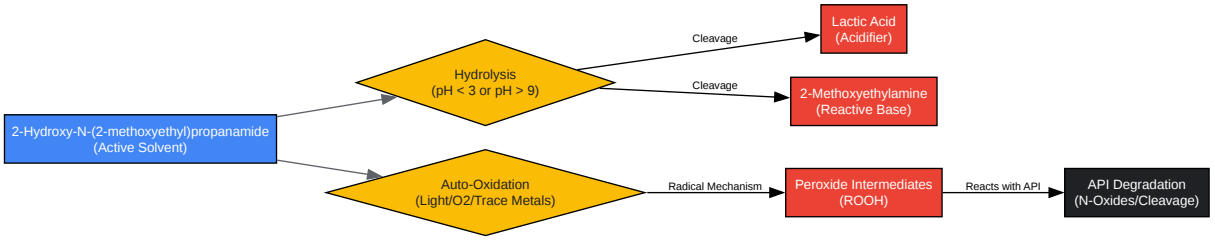

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Figure 1: Primary degradation pathways for N-(2-methoxyethyl)lactamide. Hydrolysis leads to pH shifts, while oxidation poses a risk to oxidation-sensitive APIs.

Experimental Protocols

Protocol A: Intrinsic Solvent Stability Screening

Objective: Determine the stable pH window for NMEL before adding API.

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Materials: NMEL (98%+ purity), Phosphate buffers (pH 2.0 – 10.0), HPLC system.

Step-by-Step:

- Preparation: Prepare 10% (v/v) solutions of NMEL in buffers ranging from pH 2.0 to 10.0 (increments of 1.0).
- Incubation: Store samples at 40°C / 75% RH (Accelerated) and 60°C (Stress) for 14 days.
- Analysis (HPLC-UV/RI):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
  - Mobile Phase: 95:5 Water:Acetonitrile (Isocratic) to retain polar degradants.
  - Detection: UV at 210 nm (Amide bond) or Refractive Index (Lactic acid).
- Acceptance Criteria: < 0.5% loss of NMEL area; < 0.1% formation of Lactic Acid.

Protocol B: API Compatibility & Stress Testing

Objective: Assess if NMEL induces API degradation via transesterification or oxidation.

Case Study Model: Ibuprofen (Carboxylic acid, prone to esterification) or Dexamethasone (Oxidation sensitive).

Step-by-Step:

- Binary Mixtures: Prepare 1:1 mixtures of API and NMEL.
  - Set A: Anhydrous (Neat solvent).
  - Set B: Aqueous (50% water) to simulate formulation environment.
- Stress Conditions:
  - Thermal: 50°C for 4 weeks.
  - Oxidative: Add 0.3% H_2O_2 (spike test) to assess peroxide vulnerability.

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- Photostability: 1.2 million lux-hours (ICH Q1B).

- Visual Check: Monitor for color change (yellowing indicates amine oxidation) or precipitation.
- Assay: Dilute and inject into HPLC. Look specifically for:
  - Ester Impurities: Reaction between API-COOH and Solvent-OH.
  - Amide Impurities: Transamidation between Solvent-Amine and API.

Formulation Development Workflow

Use this decision tree to integrate NMEL into your drug delivery system.

DOT Diagram: Stability Decision Tree

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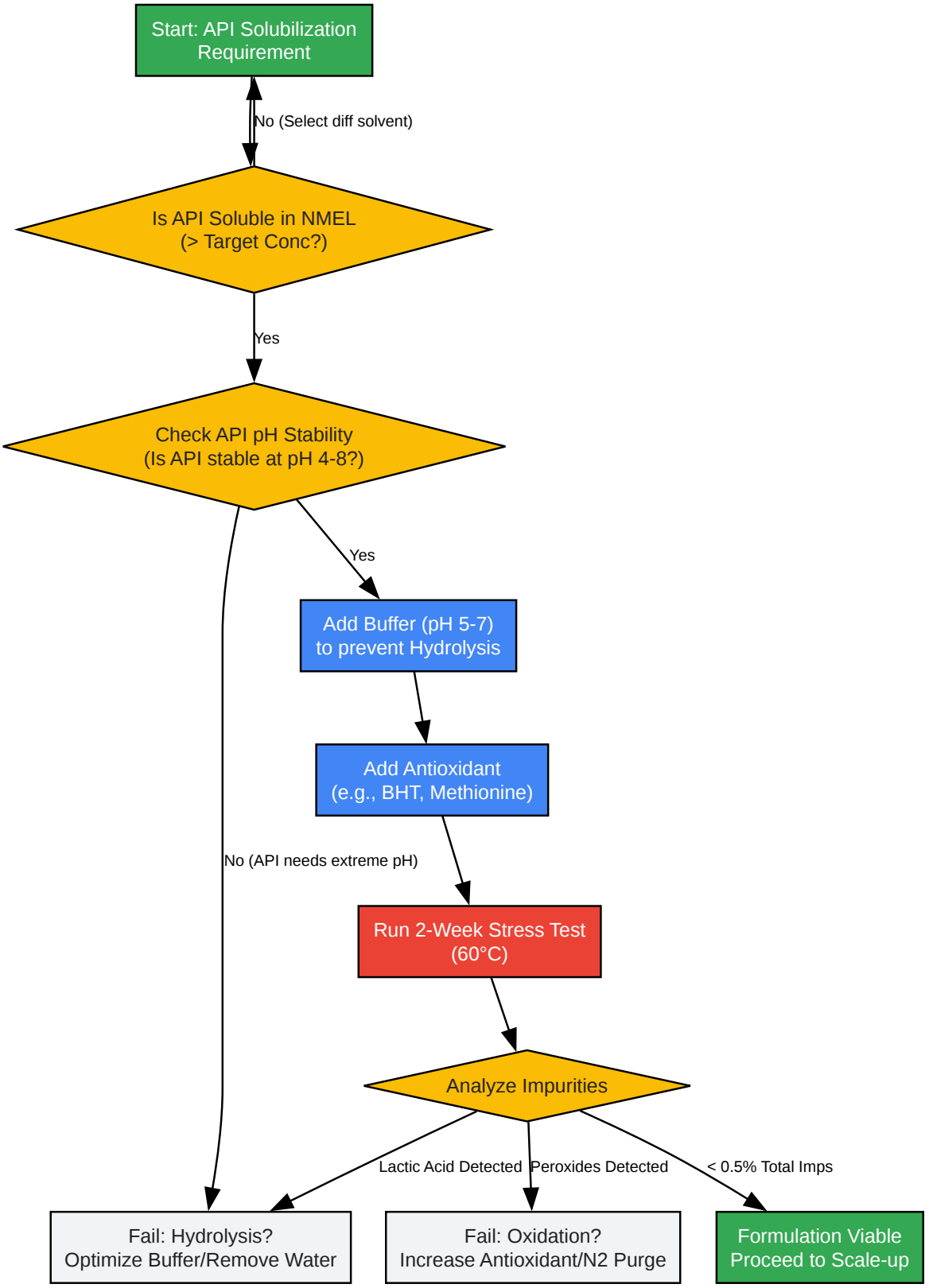

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Figure 2: Step-by-step decision tree for qualifying N-(2-methoxyethyl)lactamide in new formulations.

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